

# An In-depth Technical Guide to Morwet EFW for Research Applications

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## Compound of Interest

Compound Name: Morwet EFW

Cat. No.: B1166135

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**Morwet EFW** is a high-performance wetting agent, primarily utilized in agrochemical formulations to enhance the efficacy of active ingredients.[1][2][3] This technical guide provides a comprehensive overview of its properties and functions for researchers, scientists, and drug development professionals. **Morwet EFW** is a sodium alkyl naphthalene sulfonate blend, recognized for its excellent wetting capabilities for a wide range of powders.[1][2][4] Its primary application is to ensure rapid and uniform dispersion of particles in liquid formulations.[1][5]

## Core Functions and Applications

**Morwet EFW** functions as a dispersant, surfactant (anionic), and wetting agent.[1] It is particularly beneficial for active ingredients that are prone to crystallization.[1] The high active content of **Morwet EFW**, up to 95%, allows for flexibility in creating high-loading formulations. [3] It is commonly used in various formulation types, including:

- Suspension Concentrates (SC)
- Water Dispersible Granules (WDG)
- Water Soluble Granules (WSG)
- Wettable Powders (WP)

By reducing the surface tension of water, **Morwet EFW** facilitates the penetration and spreading of agrochemicals on plant surfaces, thereby enhancing their biological performance.

[5]

## Quantitative Data Summary

The following tables summarize the key technical specifications for **Morwet EFW** powder, derived from product data sheets.

### Physical and Chemical Properties

Property	Value	Method/Conditions
Appearance	Tan Powder	@ 25°C
Active Content	≥ 95.0 %	
Moisture	≤ 2.0 %	
pH	7.5 - 10.0	5% solution in water
Salt Content	≤ 2.5 %	

Source: Nouryon Product Data Sheet[4][6]

### Performance Characteristics

Property	Value	Method/Conditions
Surface Tension	32 mN/m	Du Noüy ring method, 25°C, 0.1% solution, DIN 53914
Wetting Power	17 seconds	Draves test, 25°C, 0.1% solution
Foam Height (deionized water)	Initial: 120 mm; After 5 min: 60 mm	Ross-Miles method, 25°C, 0.05% solution
Foam Height (standard water D)	Initial: 30 mm; After 5 min: 10 mm	Ross-Miles method, 25°C, 0.05% solution

Source: Nouryon Product Data Sheet[4]

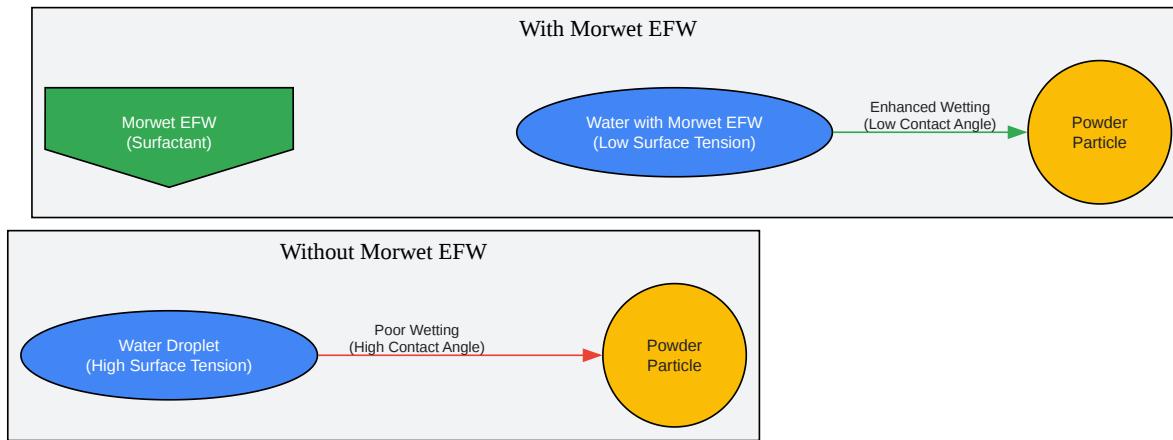
## Experimental Protocols

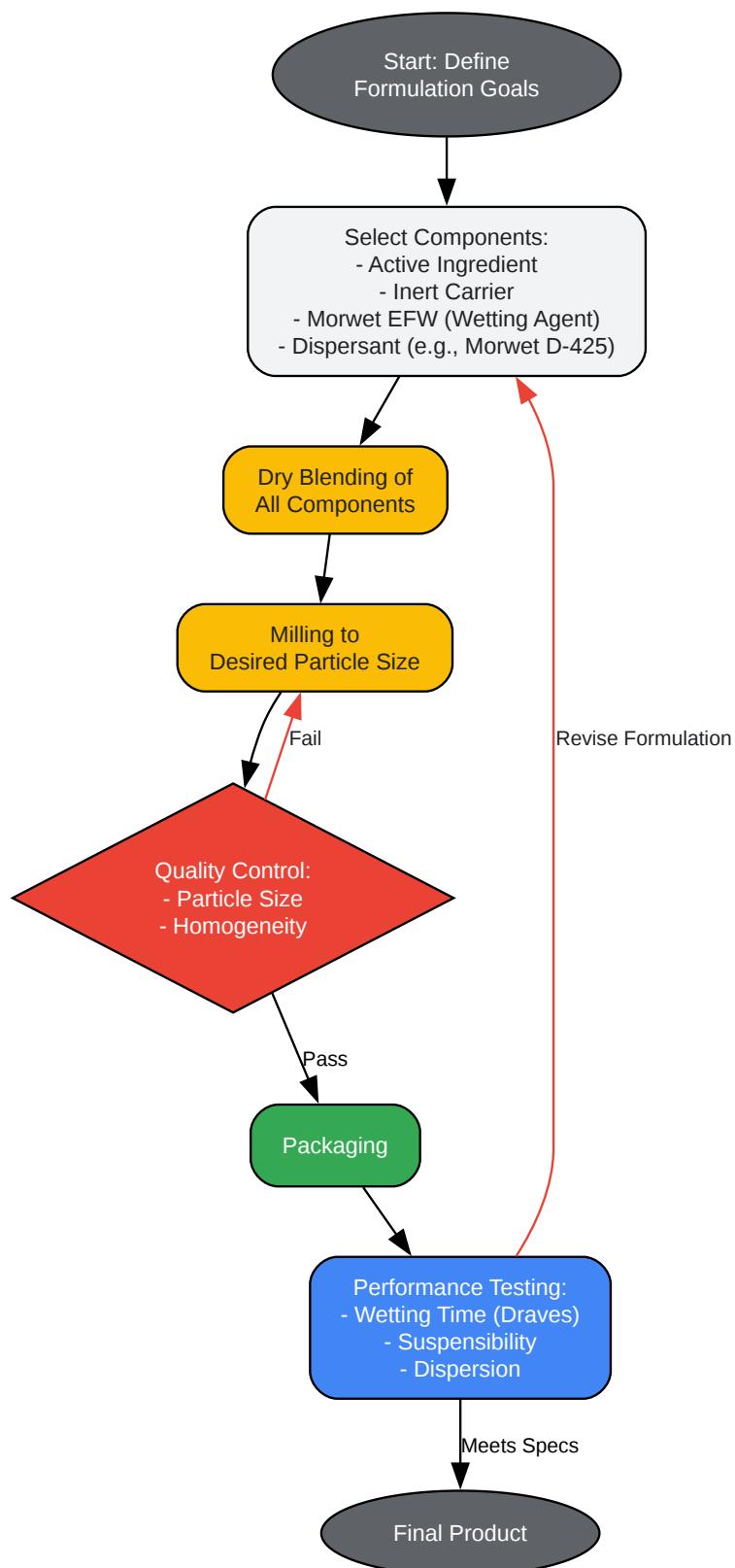
Detailed, step-by-step experimental protocols for the methods cited in the technical data sheets (Draves test, Du Noüy ring method, Ross-Miles foam test) are not provided in the publicly available product literature. These are standardized industry methods, and for detailed procedures, researchers should refer to the official documentation for the respective standards (e.g., ASTM for Draves test, DIN for surface tension).

## Visualizing Mechanisms and Workflows

### Mechanism of Action as a Wetting Agent

The primary function of **Morwet EFW** is to reduce the surface tension at the solid-liquid interface, allowing water to spread over and penetrate a powder more effectively. The diagram below illustrates this fundamental mechanism.



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